

Personal protective equipment for handling 3-(Hydroxymethyl)quinolin-2(1H)-one

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)quinolin-2(1H)-one

Cat. No.: B1303904

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Essential Safety and Handling Guide for 3-(Hydroxymethyl)quinolin-2(1H)-one

This guide provides critical safety and logistical information for the handling and disposal of **3-(Hydroxymethyl)quinolin-2(1H)-one**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal safety and regulatory compliance.

Immediate Safety and Hazard Information

While a comprehensive Safety Data Sheet (SDS) for **3-(Hydroxymethyl)quinolin-2(1H)-one** is not widely available, data from structurally similar quinolinone and quinoline derivatives indicate that it should be handled as a hazardous substance.^{[1][2]} Potential hazards are presumed to include:

- Acute Toxicity: May be harmful if swallowed.
- Skin Irritation: May cause skin irritation upon contact.
- Serious Eye Damage/Irritation: Poses a risk of serious eye irritation or damage.^{[1][3]}
- Respiratory Irritation: Inhalation of powder may cause respiratory irritation.^[3]

- Aquatic Toxicity: Many quinoline derivatives are very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[4\]](#)

Due to these potential risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-(Hydroxymethyl)quinolin-2(1H)-one**.

| Property | Value | Reference |
|---------------------|--|---|
| CAS Number | 90097-45-3 | [5] [6] |
| Molecular Formula | C ₁₀ H ₉ NO ₂ | [5] [6] |
| Molecular Weight | 175.18 g/mol | [5] [6] |
| Appearance | Solid | [7] |
| Melting Point | 200°C | [6] |
| Storage Temperature | 2-8°C (protect from light) | [6] |

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive barrier between the researcher and the chemical is the first line of defense.

[\[8\]](#) The following PPE is required when handling **3-(Hydroxymethyl)quinolin-2(1H)-one**:

| Protection Type | Specific Equipment | Standard / Notes |
|-----------------|---|---|
| Eye and Face | Chemical splash goggles or safety glasses with side shields. A face shield is recommended when there is a splash hazard.[9][10] | Must meet ANSI Z.87.1 or equivalent standards.[9] |
| Hand | Chemical-resistant gloves (e.g., nitrile, neoprene).[2] | Inspect gloves for integrity before each use and change them immediately upon contamination.[9] |
| Body | A full-length laboratory coat.[1] | Should be properly fitted to cover personal clothing. |
| Respiratory | Required if handling the compound as a powder outside of a chemical fume hood or if dust formation is likely.[3][10] | An N95 dust mask or a respirator with appropriate cartridges should be used.[3][10] |

Experimental Protocol: Safe Handling Procedure

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[7] Read and understand all safety precautions.[4]
- Engineering Controls: Always handle **3-(Hydroxymethyl)quinolin-2(1H)-one** within a certified chemical fume hood to minimize inhalation exposure.[7]
- Weighing and Transfer: When weighing the solid, do so on weighing paper or in a suitable container within the fume hood to prevent dust dispersion. Avoid creating dust.[7][11]
- Solution Preparation: If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[4] Decontaminate all work surfaces.

- Storage: Store the chemical in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.[6][7]

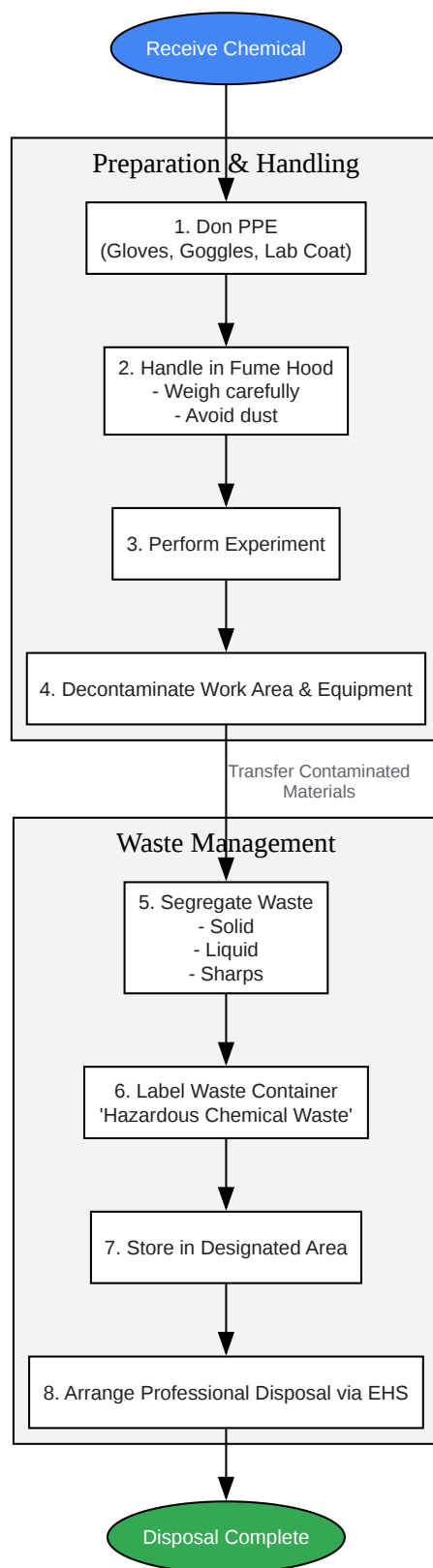
Disposal Plan: Step-by-Step Guidance

The primary method for the disposal of **3-(Hydroxymethyl)quinolin-2(1H)-one** and any contaminated materials is through a licensed hazardous waste disposal company.[3] This compound must not be disposed of in regular trash or down the drain.[2]

- Waste Identification: All materials that have come into contact with **3-(Hydroxymethyl)quinolin-2(1H)-one** must be classified as "Hazardous Chemical Waste".[3] This includes unused compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions.[3]
- Waste Segregation and Collection:
 - Solid Waste: Collect all solid waste, including contaminated disposables, in a dedicated, leak-proof, and clearly labeled hazardous waste container.[1]
 - Liquid Waste: Aqueous or solvent-based solutions containing the compound should be collected in a separate, sealed, and labeled liquid waste container.[1]
 - Sharps: Any contaminated sharps (e.g., needles, broken glass) must be placed in a designated sharps container.[1]
- Container Labeling: All waste containers must be clearly labeled with the full chemical name: "**3-(Hydroxymethyl)quinolin-2(1H)-one**" and the associated hazards (e.g., "Toxic," "Irritant").[1] Do not use abbreviations.
- Storage of Waste: Store waste containers in a designated, well-ventilated, and secure satellite accumulation area, away from incompatible materials.[3]
- Arrange for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.[3] Provide a complete and accurate description of the waste.

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the critical steps for safely managing **3-(Hydroxymethyl)quinolin-2(1H)-one** from receipt to final disposal.



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Caption: Workflow for handling **3-(Hydroxymethyl)quinolin-2(1H)-one**.

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